

# Application Notes and Protocols: Sr-Doped ZnSe Nanoparticles for Photocatalytic Degradation

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## Compound of Interest

Compound Name: Zinc selenide

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of strontium-doped **zinc selenide** (Sr-doped ZnSe) nanoparticles in the photocatalytic degradation of organic pollutants, specifically focusing on methyl orange (MO) as a model dye.

## Introduction

Water contamination by organic pollutants from industries such as textiles, pharmaceuticals, and dyeing is a significant environmental concern.[1] Semiconductor nanoparticles have emerged as effective photocatalysts for the degradation of these pollutants.[2] **Zinc selenide** (ZnSe), a II-VI semiconductor, shows promise in this area due to its suitable physical and chemical properties.[3] Doping ZnSe nanoparticles with elements like strontium (Sr) can enhance their photocatalytic efficiency by modifying their structural, optical, and electronic properties, leading to a reduction in the bandgap and improved charge carrier separation.[1][3] This document outlines the synthesis, characterization, and application of Sr-doped ZnSe nanoparticles for the photocatalytic degradation of methyl orange under visible light irradiation. [1][4][5]

## Data Presentation

The photocatalytic performance of Sr-doped ZnSe nanoparticles is directly influenced by the molar ratio of the strontium dopant. The key performance indicators are summarized in the tables below.

**Table 1: Physicochemical Properties of Sr-Doped ZnSe Nanoparticles**

Sr Molar Ratio	Average Crystallite Size (nm)	Bandgap (eV)
0.01	21	2.66
0.05	26	2.44
0.1	35	2.29

“

*Data sourced from Beena, V., et al. (2021).[\[1\]](#)[\[6\]](#)*

**Table 2: Photocatalytic Degradation of Methyl Orange (MO) by Sr-Doped ZnSe Nanoparticles**

Catalyst	Sr Molar Ratio	Degradation Efficiency (%) in 120 min	Pseudo-First-Order Rate Constant (k, min <sup>-1</sup> )
Pure ZnSe	-	75	-
Sr-doped ZnSe	0.01	79	0.01119
Sr-doped ZnSe	0.05	81	0.01288
Sr-doped ZnSe	0.1	88	0.01349

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Data sourced from Beena, V., et al. (2021).[\[1\]](#)

## Experimental Protocols

### Protocol 1: Synthesis of Sr-Doped ZnSe Nanoparticles (Co-Precipitation Method)

This protocol describes the synthesis of Sr-doped ZnSe nanoparticles with varying molar ratios of  $\text{Sr}^{2+}$  (0.01, 0.05, and 0.1) using a co-precipitation method.[\[1\]](#)[\[4\]](#)[\[5\]](#)

#### Materials:

- Zinc acetate  $[\text{Zn}(\text{CH}_3\text{COO})_2]$
- Strontium nitrate  $[\text{Sr}(\text{NO}_3)_2]$
- Selenium powder (Se)
- Sodium borohydride ( $\text{NaBH}_4$ )
- 2-Mercaptoethanol
- Deionized water
- Ethanol

#### Equipment:

- Beakers and flasks
- Magnetic stirrer
- Heating mantle or hot plate

- Centrifuge
- Drying oven

Procedure:

- Precursor Solution Preparation:
  - Prepare aqueous solutions of zinc acetate and strontium nitrate in the desired molar ratios (e.g., for 0.01 Sr doping, use a 0.99:0.01 molar ratio of Zn:Sr).
- Selenium Precursor Preparation:
  - In a separate beaker, dissolve selenium powder in an aqueous solution of sodium borohydride to form a sodium hydrogen selenide (NaHSe) solution. Sodium borohydride acts as a reducing agent.<sup>[4]</sup>
- Co-precipitation:
  - Slowly add the NaHSe solution dropwise into the zinc acetate and strontium nitrate solution under constant stirring.
  - Add 2-mercaptoethanol to the mixture, which acts as a stabilizing agent to control particle growth.<sup>[4]</sup>
- Reaction and Precipitation:
  - Allow the reaction to proceed under continuous stirring for a specified time to ensure complete precipitation of the Sr-doped ZnSe nanoparticles.
- Washing and Collection:
  - Collect the precipitate by centrifugation.
  - Wash the collected nanoparticles multiple times with deionized water and then with ethanol to remove any unreacted precursors and byproducts.
- Drying:

- Dry the washed nanoparticles in an oven at a suitable temperature (e.g., 200°C) to obtain the final powder product.[\[4\]](#)

## Protocol 2: Photocatalytic Degradation of Methyl Orange (MO)

This protocol details the procedure for evaluating the photocatalytic activity of Sr-doped ZnSe nanoparticles using the degradation of methyl orange dye under visible light.[\[1\]](#)[\[3\]](#)

Materials:

- Sr-doped ZnSe nanoparticles (synthesized as per Protocol 1)
- Methyl orange (MO)
- Deionized water

Equipment:

- Visible light source (e.g., Xenon lamp)
- Magnetic stirrer
- Beaker or reaction vessel
- Centrifuge
- UV-Vis Spectrophotometer

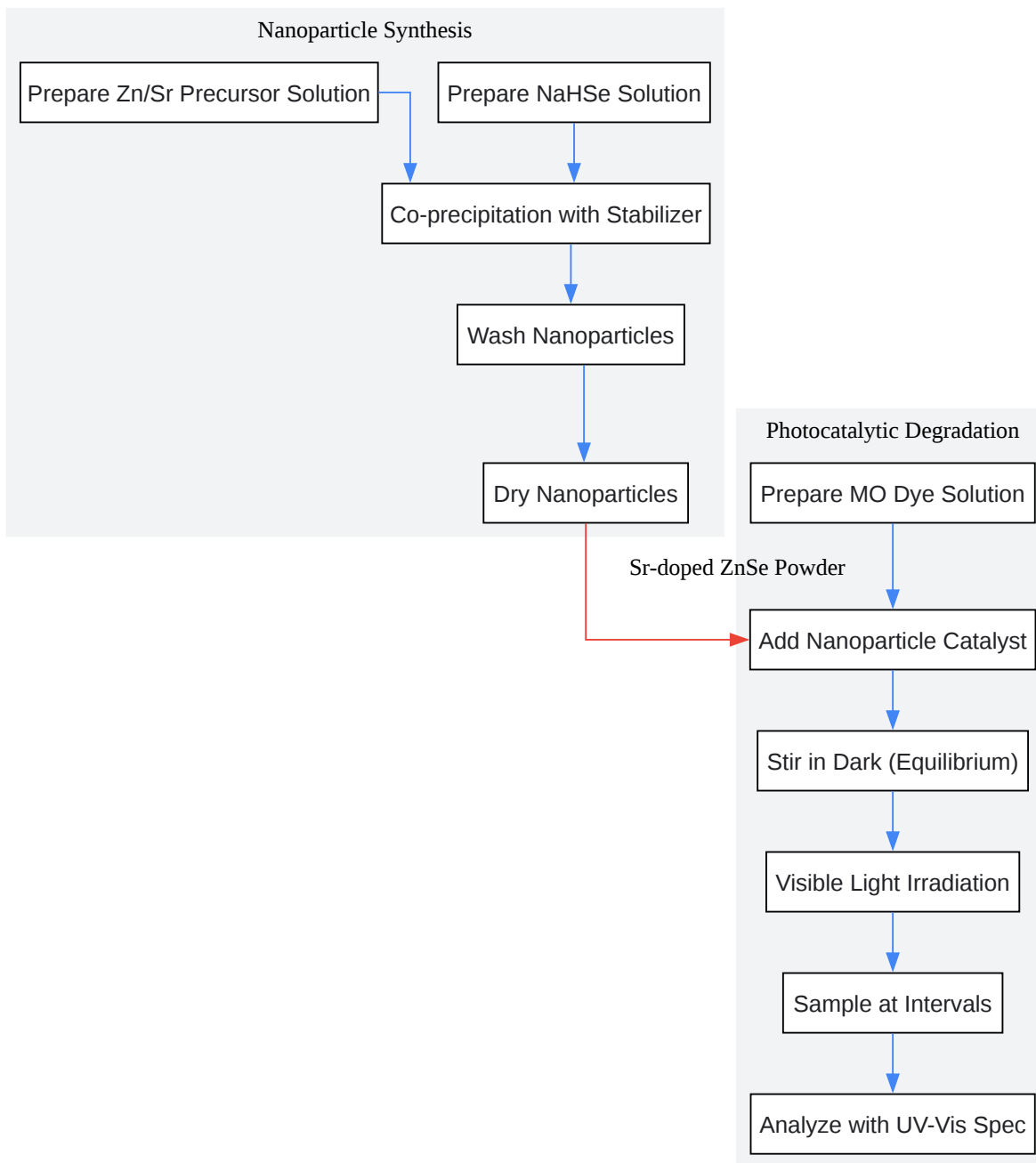
Procedure:

- Preparation of MO Solution:
  - Prepare a 10 ppm stock solution of methyl orange in deionized water.[\[1\]](#)[\[3\]](#)
- Photocatalytic Reaction Setup:

- In a beaker, add 10 mg of the Sr-doped ZnSe nanoparticle catalyst to 100 mL of the 10 ppm MO dye solution.[1][3]
- Adsorption-Desorption Equilibrium:
  - Stir the suspension in the dark for 30 minutes to establish an adsorption-desorption equilibrium between the catalyst surface and the dye molecules.[1][3]
- Initiation of Photocatalysis:
  - Expose the suspension to visible light irradiation while maintaining continuous stirring.
- Monitoring the Degradation:
  - At regular time intervals (e.g., every 20 minutes for a total of 120 minutes), withdraw a small aliquot (e.g., 3-5 mL) of the suspension.
  - Centrifuge the aliquot to separate the nanoparticles from the solution.[7]
  - Measure the absorbance of the supernatant at the maximum absorption wavelength of MO using a UV-Vis spectrophotometer.[7]
- Calculation of Degradation Efficiency:
  - The degradation efficiency can be calculated using the formula:  $\text{Degradation (\%)} = [(A_0 - A_t) / A_0] \times 100$  where  $A_0$  is the initial absorbance of the dye solution and  $A_t$  is the absorbance at time 't'.

## Visualizations

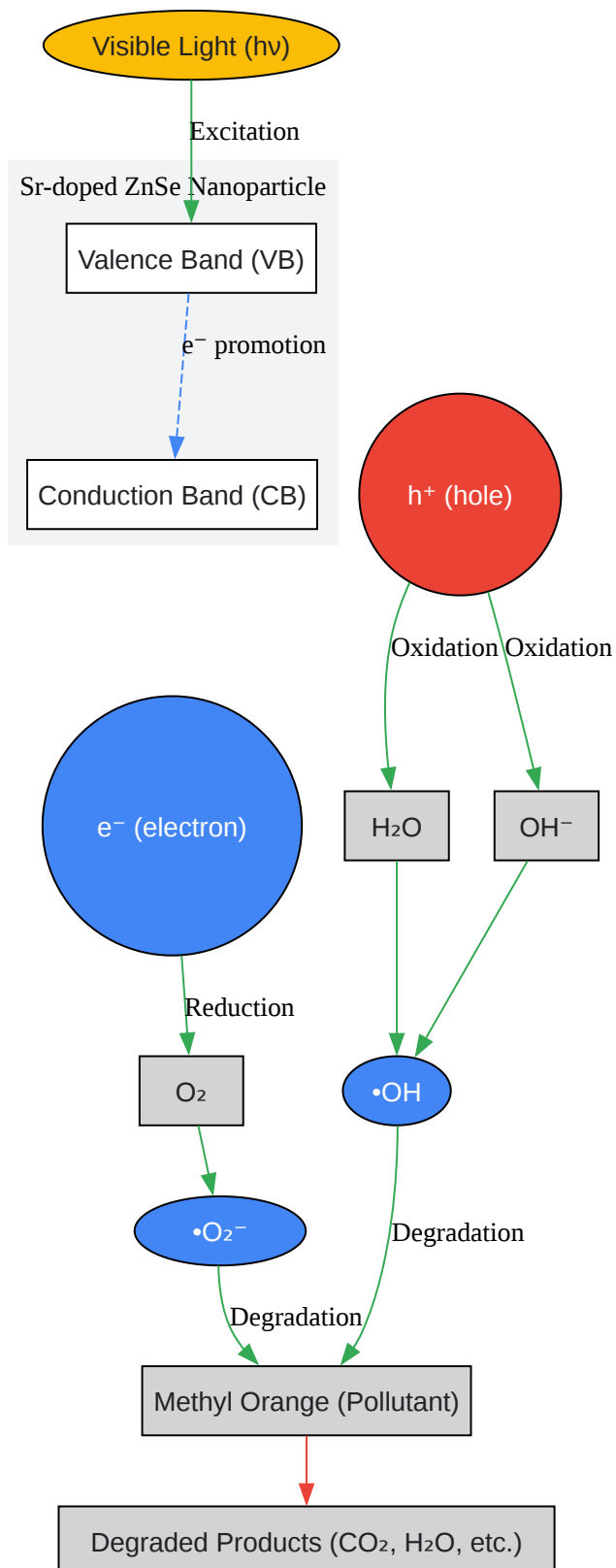
## Experimental Workflow



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Caption: Workflow for Synthesis and Photocatalytic Testing.

## Photocatalytic Degradation Mechanism



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Caption: Mechanism of Photocatalytic Degradation.

## Mechanism of Photocatalysis

The photocatalytic degradation process using Sr-doped ZnSe nanoparticles under visible light irradiation can be summarized in the following steps<sup>[1]</sup>:

- Generation of Electron-Hole Pairs: When the Sr-doped ZnSe nanoparticles are irradiated with visible light, photons with energy equal to or greater than the bandgap of the semiconductor excite electrons ( $e^-$ ) from the valence band (VB) to the conduction band (CB). This process leaves behind positively charged holes ( $h^+$ ) in the valence band.
  - $\text{Sr-doped ZnSe} + h\nu \rightarrow e^- (\text{CB}) + h^+ (\text{VB})$
- Generation of Reactive Oxygen Species (ROS):
  - The photo-generated electrons on the surface of the nanoparticle react with adsorbed oxygen molecules to produce superoxide radical anions ( $\bullet\text{O}_2^-$ ).
    - $e^- + \text{O}_2 \rightarrow \bullet\text{O}_2^-$
  - The holes in the valence band react with water molecules ( $\text{H}_2\text{O}$ ) or hydroxide ions ( $\text{OH}^-$ ) to generate highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ).
    - $h^+ + \text{H}_2\text{O} \rightarrow \bullet\text{OH} + \text{H}^+$
    - $h^+ + \text{OH}^- \rightarrow \bullet\text{OH}$
- Degradation of Organic Pollutants:
  - The highly oxidative species, primarily the hydroxyl radicals ( $\bullet\text{OH}$ ) and superoxide radicals ( $\bullet\text{O}_2^-$ ), attack the methyl orange dye molecules.
  - This attack leads to the breakdown of the complex organic structure of the dye into simpler, less harmful inorganic compounds such as carbon dioxide ( $\text{CO}_2$ ) and water ( $\text{H}_2\text{O}$ ).
    - $\bullet\text{OH} / \bullet\text{O}_2^- + \text{Methyl Orange} \rightarrow \text{Degraded Products}$

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